

Physicochemical Properties of Ethyl 3-ethoxyacrylate

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Compound of Interest

Compound Name: Ethyl 3-ethoxyacrylate

Cat. No.: B3021171

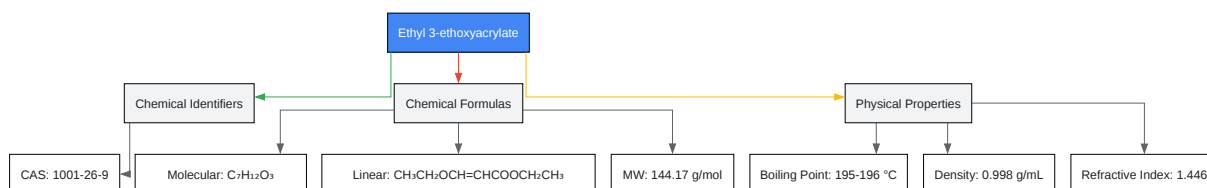
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The fundamental properties of **Ethyl 3-ethoxyacrylate** are summarized in the table below, providing a quick reference for laboratory and research applications.

Property	Value
Molecular Formula	C ₇ H ₁₂ O ₃ [1] [2] [3] [4]
Molecular Weight	144.17 g/mol [1] [2] [3] [4] [5]
Linear Formula	CH ₃ CH ₂ OCH=CHCOOCH ₂ CH ₃ [5]
CAS Number	1001-26-9 [1] [3] [4] [5] [6]
Boiling Point	195-196 °C [1] [2] [5] [6]
Density	0.998 g/mL at 25 °C [2] [5] [6]
Refractive Index	n ₂₀ /D 1.446 [2] [5] [6]

Structural and Property Relationships

The molecular structure of **Ethyl 3-ethoxyacrylate** dictates its physical and chemical characteristics. The following diagram illustrates the logical connections between the compound's identifiers and its key properties.



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Fig. 1: Properties of **Ethyl 3-ethoxyacrylate**.

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